

# UK-59811 Hydrochloride: Technical Support & Discontinuation FAQ

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## Compound of Interest

Compound Name: UK-59811 hydrochloride

Cat. No.: B10788784

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides information regarding **UK-59811 hydrochloride**, a research compound that is no longer commercially available. Below you will find frequently asked questions, troubleshooting guides for researchers who may have existing stocks, and relevant technical data.

## Frequently Asked Questions (FAQs)

Q1: Why is **UK-59811 hydrochloride** no longer commercially available?

A1: **UK-59811 hydrochloride** has been withdrawn from sale for commercial reasons. While the specific details behind this decision are not publicly disclosed, it is common for research compounds to be discontinued due to a variety of factors. These can include limited market demand, the availability of more effective or specific alternative compounds, high manufacturing costs, or strategic decisions by the manufacturer.

Q2: What is **UK-59811 hydrochloride** and what was its primary application in research?

A2: **UK-59811 hydrochloride** is a dihydropyridine derivative that functions as a blocker of voltage-gated calcium channels.<sup>[1]</sup> Specifically, it was shown to be a potent inhibitor of CaVAb, a site-directed mutant of the bacterial sodium channel NaVAb, which is engineered to exhibit voltage-dependent calcium channel function. Its primary research application was in studying the structural basis of voltage-gated calcium channel inhibition by antagonist drugs.

Q3: What is the mechanism of action for **UK-59811 hydrochloride**?

A3: **UK-59811 hydrochloride** inhibits the CaVAb channel by binding to a site on the outer, lipid-facing surface of the pore, at the interface between two subunits. At higher concentrations (above 1  $\mu\text{M}$ ), it has also been observed to bind within the channel pore. This is distinct from other calcium channel blockers, such as phenylalkylamines, which typically bind on the intracellular side of the selectivity filter.

## Troubleshooting Guide for Existing Stocks

For researchers who may have a supply of **UK-59811 hydrochloride**, the following guidance may be helpful.

Issue: Inconsistent experimental results.

- Potential Cause 1: Compound Degradation.
  - Recommendation: **UK-59811 hydrochloride** should be stored at +4°C. Ensure that your existing stock has been stored under these conditions. If the compound has been stored for an extended period, consider analytical validation (e.g., HPLC) to confirm its purity and integrity. The compound has a purity of  $\geq 98\%$  (HPLC) when new.
- Potential Cause 2: Solubility Issues.
  - Recommendation: Prepare fresh solutions for each experiment. If using a stock solution, ensure it has been stored properly and has not undergone freeze-thaw cycles that could affect its stability. The solvent used and the final concentration in your assay buffer can impact solubility and activity.

Issue: Off-target effects observed.

- Potential Cause: Non-selective binding.
  - Recommendation: While **UK-59811 hydrochloride** is a potent blocker of CaVAb, it is important to consider its potential interaction with other ion channels, especially at higher concentrations. Consider running control experiments with other channel blockers or using different cell lines to assess specificity in your experimental system.

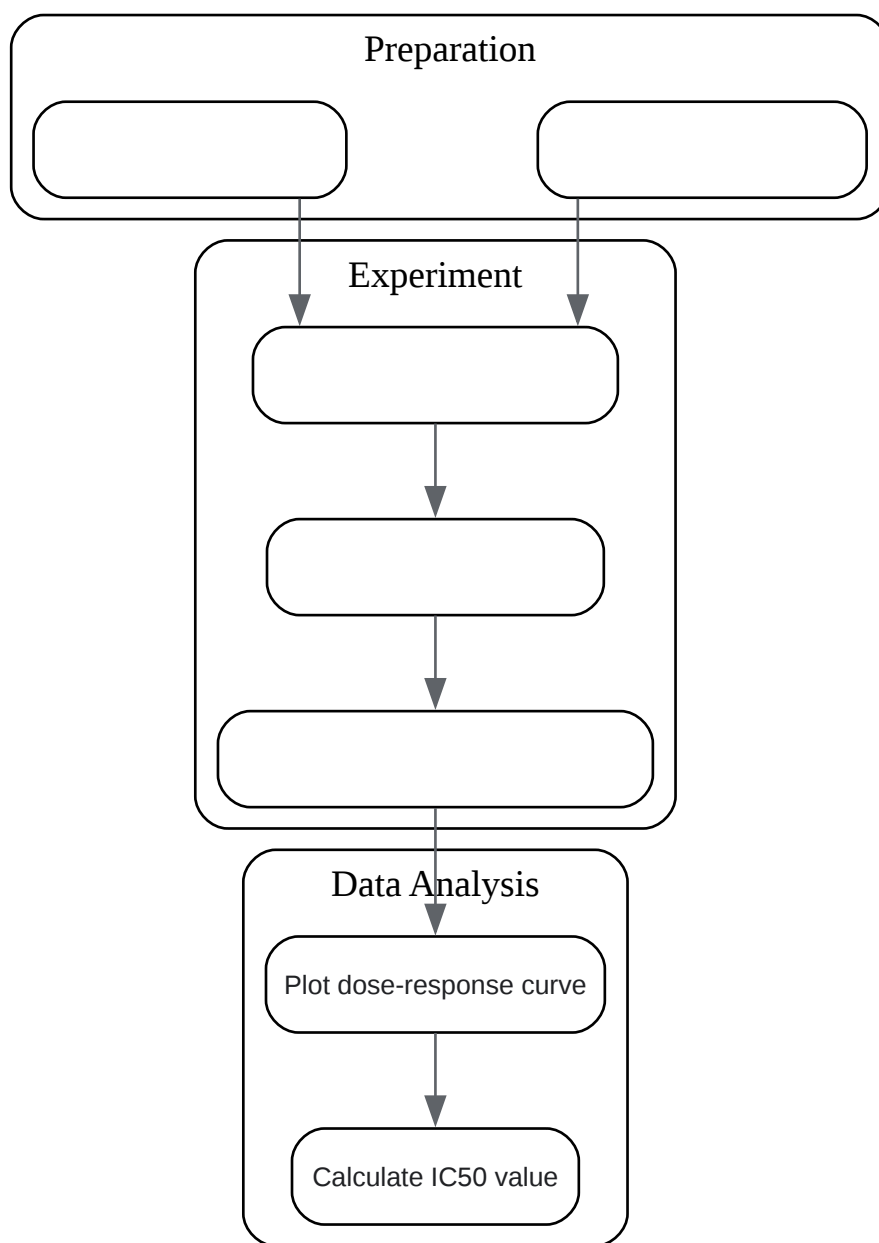
## Technical Data Summary

Property	Value	Reference
Chemical Name	3-Ethyl 5-methyl 4-(2-bromophenyl)-2-((2-(dimethylamino)ethoxy)methyl)-6-methyl-1,4-dihydropyridine-3,5-dicarboxylate hydrochloride	
Molecular Formula	C22H29BrN2O5.HCl	
Molecular Weight	517.84 g/mol	
CAS Number	2250025-89-7	
Purity	≥98% (HPLC)	
IC50	194 nM (for CaVAb)	[1]
Storage	Store at +4°C	

## Experimental Protocols

The primary experimental application of **UK-59811 hydrochloride** was in the study of its interaction with the CaVAb channel, as detailed in Tang et al., Nature 537, 117–121 (2016). A generalized workflow for such an experiment is outlined below.

### Experimental Workflow for Assessing CaVAb Inhibition

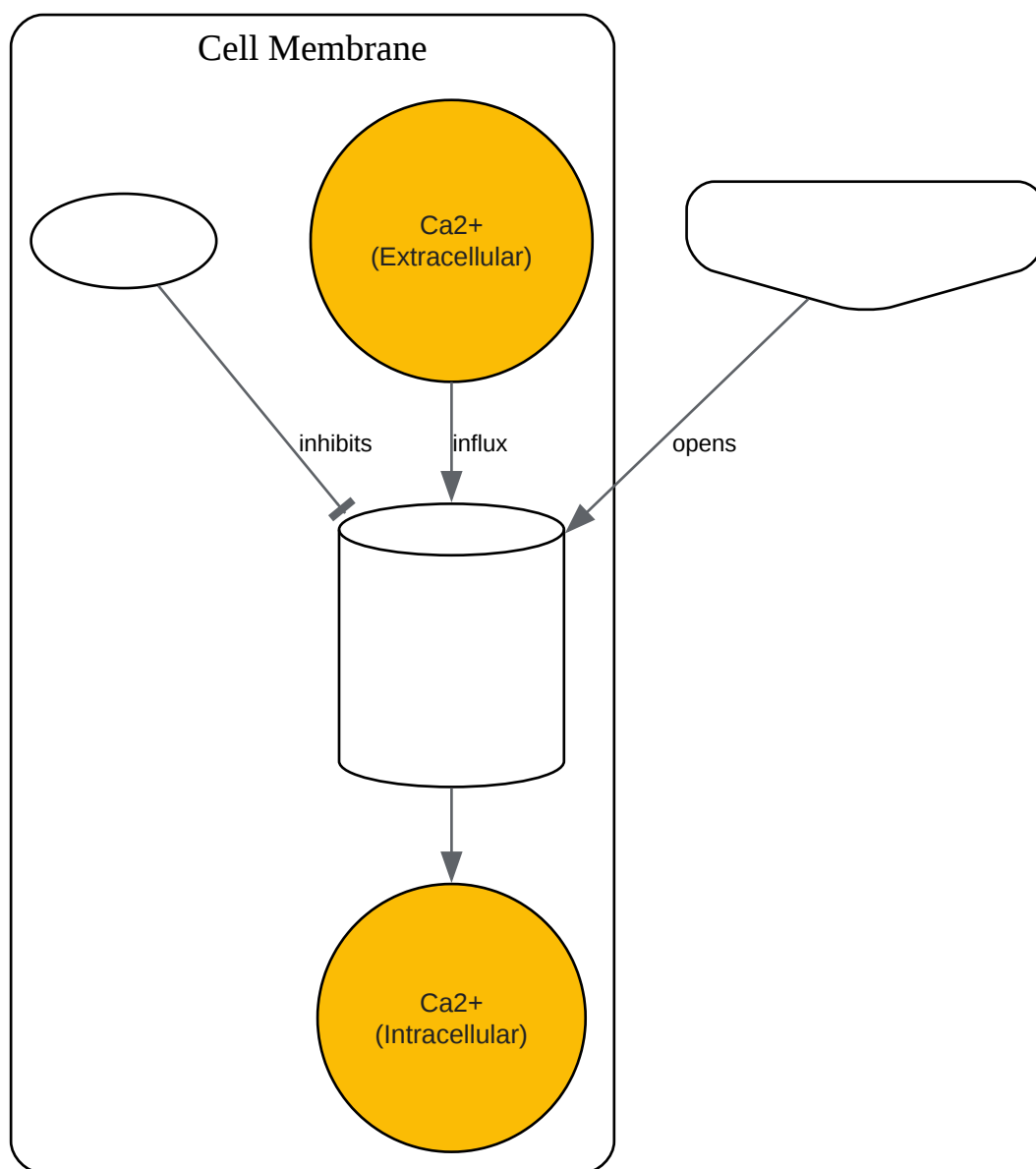


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Caption: Workflow for determining the IC<sub>50</sub> of UK-59811 on CaVAb channels.

## Signaling Pathway and Mechanism of Action

The following diagram illustrates the inhibitory action of UK-59811 on the voltage-gated calcium channel, CaVAb.



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Caption: Inhibition of Ca<sup>2+</sup> influx by UK-59811 on the CaVAb channel.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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